

Turnbull's Blue vs. Prussian Blue: A Tale of Two Blues, One Compound

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ferric ferricyanide*

Cat. No.: *B224695*

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For centuries, the vibrant world of pigments has been colored by two seemingly distinct blues: Turnbull's Blue and Prussian Blue. Historically synthesized through different chemical pathways, their relationship has been a long-standing topic of discussion among chemists. This guide provides a comprehensive comparison, supported by experimental evidence, to elucidate whether these two iconic pigments are indeed different compounds or merely variations of the same chemical entity. For researchers, scientists, and professionals in drug development, understanding the precise nature of these compounds is crucial for applications ranging from analytical chemistry to medicine.

At a Glance: The Modern Verdict

Modern analytical techniques have definitively shown that Turnbull's Blue and Prussian Blue are, in fact, the same chemical compound: iron(III) hexacyanoferrate(II), with the idealized chemical formula $\text{Fe}_4[\text{Fe}(\text{CN})_6]_3$.^[1] The historical distinction arose from their different methods of preparation, which led to variations in particle size, the degree of hydration, and the presence of impurities. These subtle physical differences account for the slight variations in color that were historically observed.

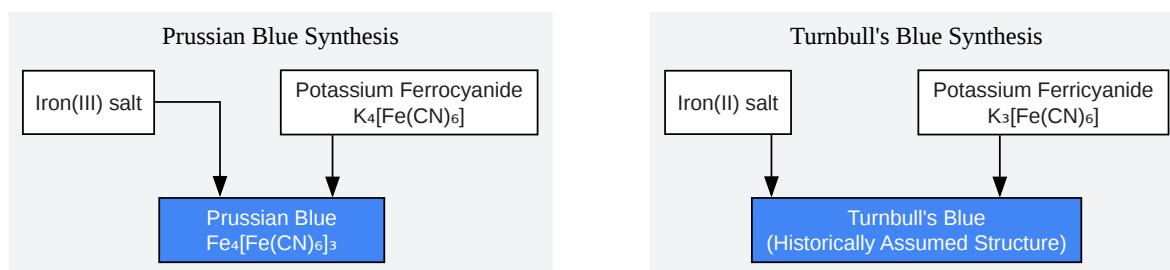
Historical Synthesis and the Root of the "Two Blues" Theory

The perceived difference between Turnbull's Blue and Prussian Blue stemmed from their distinct synthesis routes.

Prussian Blue Synthesis: The traditional synthesis of Prussian Blue involves the reaction of an iron(III) salt with a ferrocyanide salt.[\[1\]](#)

Turnbull's Blue Synthesis: Conversely, Turnbull's Blue was historically prepared by reacting an iron(II) salt with a ferricyanide salt.[\[2\]](#)

The initial assumption was that these different starting materials would yield distinct final products, as illustrated in the diagram below.



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Historical synthesis pathways for Prussian Blue and Turnbull's Blue.

However, what was not initially understood is the rapid electron transfer that occurs between the iron ions and the hexacyanoferrate complex. In the Turnbull's Blue synthesis, an electron is quickly transferred from the iron(II) ion to the $[Fe(CN)_6]^{3-}$ complex, resulting in the formation of an iron(III) ion and a $[Fe(CN)_6]^{4-}$ complex. This leads to the same final product as in the Prussian Blue synthesis.

Quantitative and Qualitative Comparison

While chemically identical, the historical preparations can lead to materials with slightly different physical properties. The following table summarizes these comparisons.

Property	Prussian Blue (Traditional Synthesis)	Turnbull's Blue (Traditional Synthesis)	Modern Understanding
Chemical Formula	$\text{Fe}_4[\text{Fe}(\text{CN})_6]_3$	$\text{Fe}_4[\text{Fe}(\text{CN})_6]_3$	Both are identical, with the formula $\text{Fe}_4[\text{Fe}(\text{CN})_6]_3 \cdot x\text{H}_2\text{O}$.
Color	Deep, intense blue, sometimes described as slightly darker.[3]	Intense blue, sometimes noted to be slightly lighter than Prussian Blue.[3]	The color is due to an intervalence charge transfer between Fe(II) and Fe(III) ions, with a strong absorption around 700 nm.[1][4] Minor color differences are attributed to particle size and impurities.
Synthesis Reactants	Iron(III) salt + Ferrocyanide salt	Iron(II) salt + Ferricyanide salt	Different starting materials that lead to the same final product due to rapid electron transfer.[1]
Mössbauer Spectroscopy	Shows the presence of high-spin Fe^{3+} and low-spin Fe^{2+} ions.[5][6]	Shows the presence of high-spin Fe^{3+} and low-spin Fe^{2+} ions.[5][6]	Mössbauer spectra for both are identical, confirming the same electronic structure and oxidation states of the iron centers.[2][5][6][7]
Crystal Structure	Face-centered cubic lattice.	Face-centered cubic lattice.	Both share the same face-centered cubic crystal structure.[2]

Experimental Protocols

The following are representative experimental protocols for the synthesis of Prussian Blue and Turnbull's Blue, reflecting the historical methods.

Protocol 1: Synthesis of Prussian Blue

Objective: To synthesize Prussian Blue by the reaction of an iron(III) salt with potassium ferrocyanide.

Materials:

- Iron(III) chloride (FeCl_3)
- Potassium ferrocyanide ($\text{K}_4[\text{Fe}(\text{CN})_6]$)
- Distilled water
- Beakers
- Stirring rod
- Filter paper and funnel

Procedure:

- Prepare a 0.1 M solution of iron(III) chloride by dissolving the appropriate amount in distilled water.
- Prepare a 0.1 M solution of potassium ferrocyanide by dissolving the appropriate amount in distilled water.
- Slowly add the potassium ferrocyanide solution to the iron(III) chloride solution while stirring continuously.
- A deep blue precipitate of Prussian Blue will form immediately.
- Continue stirring for 5-10 minutes to ensure complete reaction.
- Filter the precipitate using filter paper and wash with distilled water to remove any soluble impurities.

- Dry the precipitate in a low-temperature oven.

Protocol 2: Synthesis of Turnbull's Blue

Objective: To synthesize Turnbull's Blue by the reaction of an iron(II) salt with potassium ferricyanide.

Materials:

- Iron(II) sulfate (FeSO_4)
- Potassium ferricyanide ($\text{K}_3[\text{Fe}(\text{CN})_6]$)
- Distilled water
- Beakers
- Stirring rod
- Filter paper and funnel

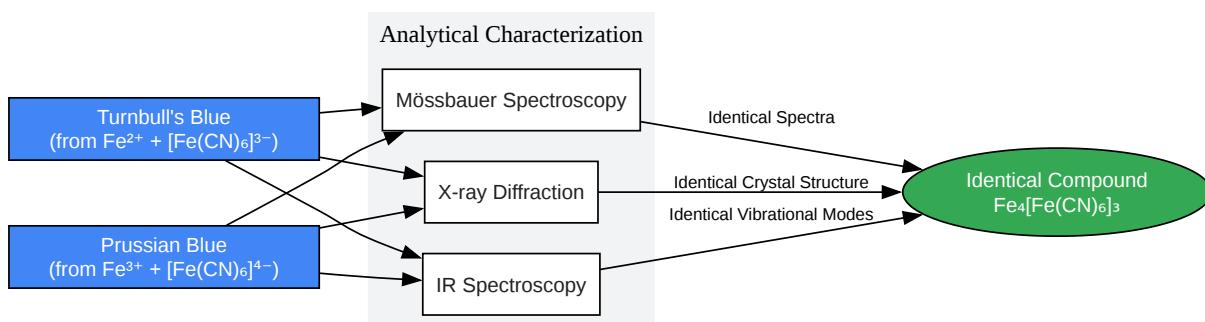
Procedure:

- Prepare a 0.1 M solution of iron(II) sulfate by dissolving the appropriate amount in distilled water. It is recommended to use freshly prepared solution to minimize oxidation of Fe^{2+} to Fe^{3+} .
- Prepare a 0.1 M solution of potassium ferricyanide by dissolving the appropriate amount in distilled water.
- Slowly add the potassium ferricyanide solution to the iron(II) sulfate solution while stirring continuously.
- A deep blue precipitate, historically known as Turnbull's Blue, will form.
- Continue stirring for 5-10 minutes.
- Filter the precipitate using filter paper and wash with distilled water.

- Dry the precipitate in a low-temperature oven.

The Decisive Evidence: Modern Analytical Techniques

The definitive conclusion that Turnbull's Blue and Prussian Blue are the same compound comes from modern analytical techniques that can probe the electronic and structural properties of materials at the atomic level.



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- To cite this document: BenchChem. [Turnbull's Blue vs. Prussian Blue: A Tale of Two Blues, One Compound]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b224695#turnbull-s-blue-vs-prussian-blue-are-they-the-same-compound]

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